

Application Notes: Mordant Red 7 for Plant Tissue Staining

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Compound of Interest

Compound Name: *C.I. Mordant Red 7*

CAS No.: *3618-63-1*

Cat. No.: *B606670*

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Introduction

Mordant Red 7, also known as Eriochrome Red B, is an azo dye traditionally used in the textile and leather industries.[1][2][3] Its utility stems from its ability to form a stable coordination complex with a metal ion, known as a mordant. This dye-mordant complex then binds strongly to the substrate, enhancing color fastness.[4] While not a conventional stain in plant histology, its chemical properties suggest potential applications for differentiating specific components within plant tissues. The mordant acts as a bridge, linking the dye to the tissue.[5] The choice of mordant and the timing of its application (pre-mordanting, meta-mordanting, or post-mordanting) can significantly influence the final color and specificity of the stain.[4]

This document provides a detailed experimental protocol for the application of Mordant Red 7 as a histological stain for plant tissues. The protocol is based on the fundamental principles of mordant dyeing combined with standard botanical microtechnique. Researchers should note that this is an exploratory protocol and may require optimization depending on the plant species and target tissues.

Principle of Staining

The staining mechanism involves a two-step process. First, the plant tissue is treated with a mordant, typically a polyvalent metal salt such as aluminum potassium sulfate (potash alum) or ferric chloride. The metal ions from the mordant bind to certain chemical groups within the plant cell walls and cytoplasm, such as carboxylated polysaccharides and polyphenols.^{[5][6]} Subsequently, when the tissue is immersed in the Mordant Red 7 solution, the dye molecules form a coordination complex with the bound metal ions.^[4] This creates an insoluble, colored precipitate (a "lake") at the site of mordant binding, rendering the structures visible under a microscope. The resulting color is typically a shade of red, but can shift towards purple or wine-red depending on the mordant and pH.^[4]

Experimental Protocol: Mordant Staining of Paraffin-Embedded Plant Tissue

This protocol outlines the procedure for staining thin sections of plant tissue embedded in paraffin wax. It follows a pre-mordanting approach where the tissue is treated with the mordant before the application of the dye.

I. Reagents and Solutions Preparation

Proper preparation of all solutions is critical for reproducible results. Use analytical grade reagents and distilled or deionized water.

Solution / Reagent	Composition	Preparation Instructions	Storage / Stability
Fixative (FAA)	Formalin (37-40%): 5 ml Glacial Acetic Acid: 5 ml Ethanol (70%): 90 ml	Combine ingredients and mix thoroughly.	Stable at room temperature for months.
Mordant Solution (5% Potash Alum)	Aluminum Potassium Sulfate: 5 g Distilled Water: 100 ml	Dissolve the alum in warm water with stirring. Allow to cool before use.	Stable at room temperature.
Mordant Red 7 Stock Solution (1% w/v)	Mordant Red 7 Powder: 1 g Distilled Water: 100 ml	Dissolve the dye powder in water. Gentle heating may be required. Filter before use.	Store in a dark bottle at 4°C for up to 1 month.
Working Staining Solution	Mordant Red 7 Stock Solution: 10 ml Distilled Water: 90 ml Glacial Acetic Acid: 0.5 ml	Combine ingredients and mix. The final pH should be weakly acidic. Prepare fresh before use.	Use within a few hours.
Ethanol Series	50%, 70%, 95%, 100% Ethanol	Dilute 100% ethanol with distilled water to the required concentrations.	Stable at room temperature in sealed containers.
Clearing Agent	Xylene or suitable substitute	N/A	Store in a ventilated, flame-proof cabinet.

II. Step-by-Step Staining Procedure

This procedure assumes that the plant tissue has been previously fixed in FAA, dehydrated through an ethanol series, cleared with xylene, infiltrated with paraffin wax, and sectioned on a microtome.

Step	Procedure	Time	Purpose
1. Deparaffinization & Rehydration	Immerse slides in Xylene (2 changes). Immerse in 100% Ethanol (2 changes). Immerse in 95% Ethanol. Immerse in 70% Ethanol. Immerse in 50% Ethanol. Rinse in distilled water.	5 min each 3 min each 3 min each 3 min	To remove the paraffin wax and gradually reintroduce water into the tissue sections.
2. Mordanting	Immerse slides in 5% Potash Alum solution.	15-20 min	To allow metal ions to bind to tissue components, acting as a binding site for the dye.
3. Washing	Rinse slides thoroughly in several changes of distilled water.	5 min	To remove excess, unbound mordant.
4. Staining	Immerse slides in the working Mordant Red 7 staining solution.	20-30 min	To allow the dye to form a complex with the mordant bound to the tissue.
5. Differentiation	Briefly rinse in 70% Ethanol.	10-30 sec	To remove excess stain and improve contrast. This step is critical and may require optimization.
6. Dehydration	Immerse slides in 95% Ethanol (2 changes). Immerse in 100% Ethanol (2 changes).	2 min each 2 min each	To remove all water from the tissue before mounting.

7. Clearing	Immerse slides in Xylene or substitute (2 changes).	3 min each	To make the tissue transparent and miscible with the mounting medium.
8. Mounting	Apply a drop of resinous mounting medium to the slide and cover with a coverslip.	N/A	To permanently preserve the stained section for microscopy.

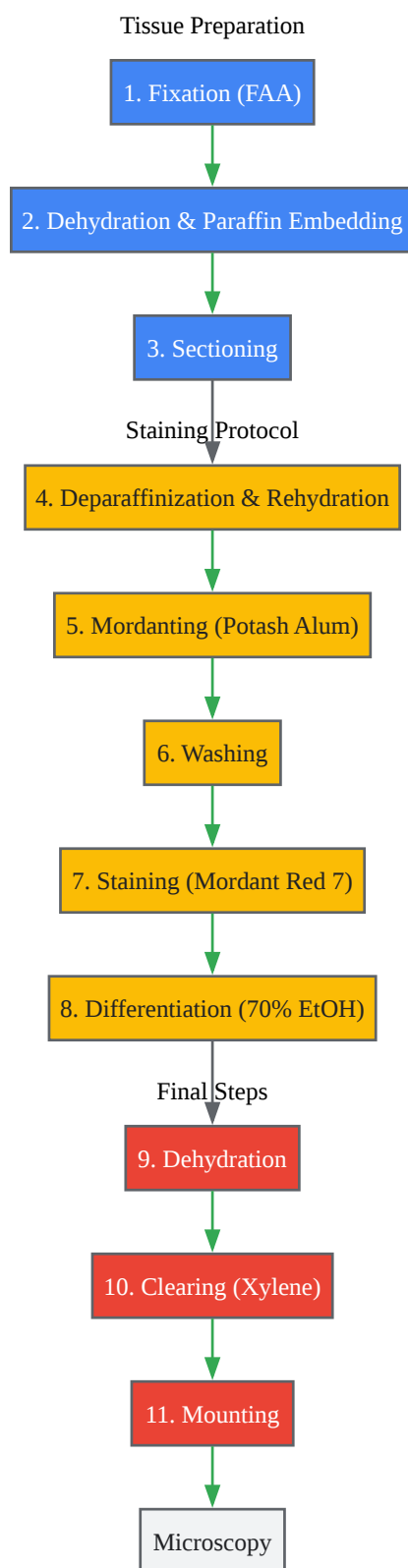
III. Expected Results

The expected outcome is differential staining of various plant tissues. Based on the principles of mordant dyes, which bind to anionic components, it is hypothesized that Mordant Red 7 will stain the following structures:

- Pectic substances in the middle lamella and primary cell walls: Red to pink.
- Lignified tissues (xylem, fibers): May stain a different shade of red or purple-red due to phenolic compounds.
- Nuclei and cytoplasm: May show light red or pink staining due to binding with nucleic acids and proteins.

The intensity and hue of the staining will be dependent on the tissue type, mordant concentration, and staining time.

Workflow Diagram for Mordant Red 7 Staining



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Caption: Experimental workflow for staining plant tissue with Mordant Red 7.

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